

Safe Disposal of Methyl Anthranilate-13C6: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl anthranilate-13C6

Cat. No.: B15142246

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **Methyl anthranilate-13C6**, ensuring compliance and minimizing risk. The disposal procedures for **Methyl anthranilate-13C6** are based on the known hazards of the parent compound, as the carbon-13 isotopic labeling does not significantly alter its chemical properties or associated risks.

Immediate Safety and Handling Precautions

Methyl anthranilate is classified as an irritant, causing skin and serious eye irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn when handling this compound.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or goggles.^{[3][4]}
- Hand Protection: Wear protective gloves.^{[4][5]}
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.^[2]
- Respiratory Protection: In case of inadequate ventilation, wear suitable respiratory equipment.^{[5][6]}

In the event of accidental exposure, follow these first aid measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[\[2\]](#)[\[4\]](#) If skin irritation occurs, get medical advice/attention.[\[7\]](#)
- Ingestion: Clean mouth with water and get medical attention.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Step-by-Step Disposal Procedure

The primary directive for the disposal of **Methyl anthranilate-13C6** is to avoid release into the environment.[\[1\]](#) Do not empty into drains or surface water.[\[1\]](#)[\[6\]](#)

1. Waste Collection:

- Collect waste **Methyl anthranilate-13C6** in a designated, properly labeled, and sealed container.
- Handle contaminated materials, such as absorbent paper from a spill cleanup, in the same way as the substance itself.[\[1\]](#) For small spills, use an inert absorbent material (e.g., sand, silica gel), and place it in a suitable, closed container for disposal.[\[7\]](#)

2. Waste Storage:

- Store the waste container in a well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)

3. Waste Disposal:

- Dispose of the contents and container in accordance with all applicable local, regional, and national regulations.[\[6\]](#)

- It is recommended to dispose of the waste at an approved waste disposal plant or industrial combustion plant.[1][7]
- Waste should be separated into categories that can be handled by local or national waste management facilities.[1][5]

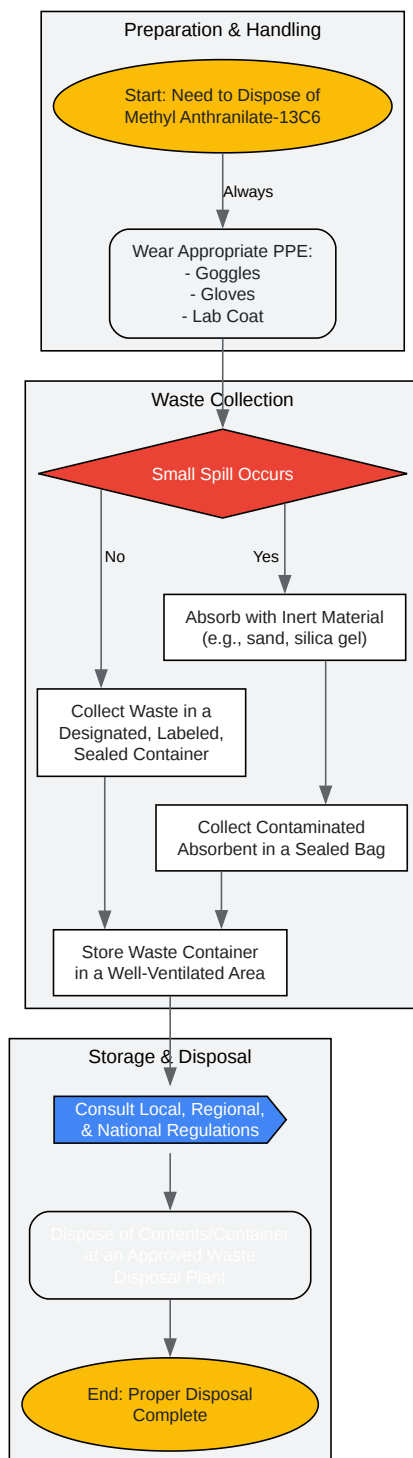
Quantitative Data Summary

Property	Value	Source(s)
Physical State	Liquid	[7]
Appearance	Dark yellow	[7]
Melting Point	24 °C / 75.2 °F	[4][7]
Boiling Point	256 °C / 492.8 °F	[4][7]
Flash Point	104 °C / 219.2 °F	[4][7]
Water Solubility	2.9 g/L	[7]
Vapor Pressure	1 mmHg @ 20 °C	[4][7]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Methyl anthranilate-13C6**.

Workflow for Methyl Anthranilate-13C6 Disposal

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Methyl anthranilate-13C6**.

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